

Epicoprostanol-d5: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: *Epicoprostanol-d5*

Cat. No.: *B15599839*

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This technical guide provides an in-depth overview of the safety data available for **Epicoprostanol-d5** (5β -Cholestan- 3α -ol-d5), a deuterated form of Epicoprostanol. This document is intended for researchers, scientists, and drug development professionals to ensure safe handling and use in a laboratory setting.

Chemical and Physical Properties

Epicoprostanol-d5 is a stable, isotopically labeled form of Epicoprostanol, a compound found in adipocere.^[1] It is primarily used as a tracer or an internal standard for quantitative analysis by NMR, GC-MS, or LC-MS.^[1] While specific experimental data for the deuterated form is limited, the physical and chemical properties are expected to be very similar to the unlabeled compound.

Property	Value	Source
Molecular Formula	C ₂₇ H ₄₃ D ₅ O	[1]
Molecular Weight	393.70 g/mol	[1]
Appearance	White to off-white solid	[1]
Density	~ 0.96 kg/dm ³ (at 20 °C)	[2]
Water Solubility	Insoluble	[2]
Solubility in other solvents	Diethyl ether: Very slightly soluble	[2]
Vapor Pressure	Not applicable	[2]
Melting/Boiling Point	Data not available	

Hazard Identification and Toxicology

Based on available Safety Data Sheets (SDS), **Epicoprostanol-d5** is not classified for acute toxicity. No adverse effects are expected from ingestion, skin contact, or eye contact under normal handling conditions.[2]

Hazard Type	Classification	Symptoms
Acute Oral Toxicity	Not classified for acute toxicity based on available data. [2]	No specific symptoms noted. [2]
Acute Dermal Toxicity	Not classified for acute toxicity based on available data. [2]	No specific symptoms noted. [2]
Acute Inhalation Toxicity	Not classified for acute toxicity based on available data. [2]	Not applicable. [2]
Skin Corrosion/Irritation	No effects expected (assessment based on ingredients). [2]	No specific symptoms noted. [2]
Eye Damage/Irritation	No effects expected (assessment based on ingredients). [2]	No specific symptoms noted. [2]

Safe Handling and Storage

Proper laboratory practices should be followed when handling **Epicoprostanol-d5** to minimize exposure and ensure safety.

Personal Protective Equipment (PPE)

A standard laboratory safety assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves.
- Body Protection: Laboratory coat.

Storage

Condition	Temperature	Duration
Powder	-20°C	3 years
4°C	2 years	
In solvent	-80°C	6 months
-20°C	1 month	

Data provided by MedChemExpress and may vary by supplier.[1]

First Aid Measures

General first aid measures are applicable. If symptoms occur, it is important to seek medical attention.[2]

Exposure Route	First Aid Procedure
Skin Contact	Remove contaminated clothing. Wash skin with soap and water. Get medical attention if symptoms occur.[2]
Eye Contact	Rinse thoroughly with clean water for at least 15 minutes. Get medical attention if symptoms occur after washing.[2]
Ingestion	Do not induce vomiting. Rinse mouth thoroughly with water. Get medical attention if symptoms occur.[2]
Inhalation	Not applicable.[2]

Firefighting Measures

Epicoprostanol-d5 is a combustible material.

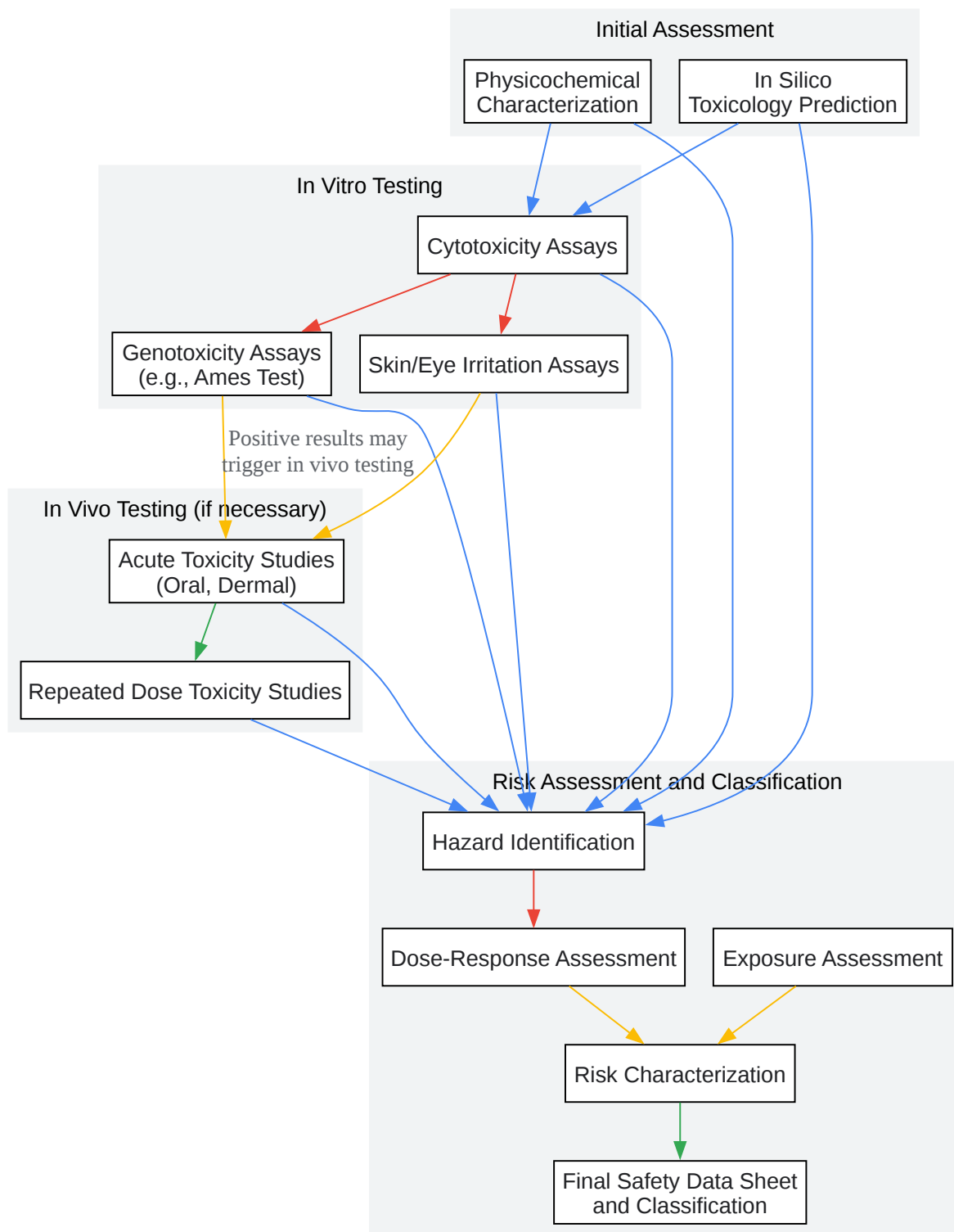
- Suitable Extinguishing Media: Alcohol-resistant foam, Carbon dioxide (CO₂), Dry sand, Water spray.[2]

- Unsuitable Extinguishing Media: Do not use a water jet, as this will spread the fire.[2]
- Hazardous Combustion Products: Thermal decomposition may liberate carbon oxides, silicon oxides, and other toxic gases or vapors.[2]

Experimental Protocols Workflow

While specific experimental protocols for the safety assessment of **Epicoprostanol-d5** are not publicly available, a general workflow for evaluating the safety of a chemical compound is presented below. This serves as a logical guide for the types of experiments that would be conducted.

General Workflow for Chemical Safety Assessment

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Caption: General workflow for chemical safety assessment.

Stability and Reactivity

Epicoprostanol-d5 is stable under normal laboratory conditions.

- Reactivity: No specific reactivity hazards have been noted.
- Chemical Stability: The material is stable under normal conditions.[2]
- Possibility of Hazardous Reactions: No hazardous reactions have been noted.[2]
- Conditions to Avoid: No specific conditions to avoid have been noted.[2]
- Incompatible Materials: No specific incompatible materials have been noted.[2]

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References

- 1. medchemexpress.com [medchemexpress.com]
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